

The Solubility Profile of Ethyl Nonanoate: A Technical Guide

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Compound of Interest

Compound Name: Nonanoate

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This in-depth technical guide provides a comprehensive overview of the solubility of ethyl **nonanoate** in water and various organic solvents. Ethyl **nonanoate** (C₁₁H₂₂O₂), a fatty acid ethyl ester, is a colorless liquid with a fruity, cognac-like odor, utilized in the flavor, fragrance, and pharmaceutical industries. A thorough understanding of its solubility is critical for formulation development, chemical synthesis, and purification processes.

Physicochemical Properties of Ethyl Nonanoate

A summary of the key physicochemical properties of ethyl **nonanoate** is presented in Table 1. These properties, particularly its molecular structure featuring a polar ester group and a long, non-polar nine-carbon alkyl chain, are the primary determinants of its solubility behavior.

Property	Value
Molecular Formula	C ₁₁ H ₂₂ O ₂
Molecular Weight	186.29 g/mol
Appearance	Colorless, transparent liquid[1]
Density	Approximately 0.866 g/mL at 25°C[1][2]
Boiling Point	227-229°C at 760 mmHg[1][3]
Melting Point	-44°C[1]

Solubility of Ethyl Nonanoate

The solubility of ethyl **nonanoate** is primarily governed by the "like dissolves like" principle. Its substantial non-polar alkyl chain dictates its solubility, making it readily soluble in non-polar and moderately polar organic solvents, while its polar ester group contributes to a very limited solubility in highly polar solvents such as water.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for ethyl **nonanoate** in various solvents.

Solvent	Temperature (°C)	Solubility	Data Type	Reference(s)
Water	25	0.0295 mg/mL (29.5 mg/L)	Quantitative	[3][4]
Ethanol	Not Specified	Miscible	Qualitative	[5]
70% Ethanol	Not Specified	1 mL in 10 mL	Quantitative	[1][4]
Diethyl Ether	Not Specified	Miscible	Qualitative	[5]
Propylene Glycol	Not Specified	Soluble	Qualitative	[2][4]
Acetone	Not Specified	Soluble	Qualitative	[1]
Methanol	Not Specified	Slightly Soluble	Qualitative	
DMSO	Not Specified	Slightly Soluble	Qualitative	

Experimental Protocol for Solubility Determination

The most reliable method for determining the thermodynamic solubility of a compound is the shake-flask method, which is consistent with the principles outlined in the OECD Test Guideline 105 for water solubility.[6] This protocol describes the procedure for determining the solubility of ethyl **nonanoate** in a given solvent.

Materials and Equipment

- Ethyl **nonanoate** (high purity, >99%)
- Solvent of interest (analytical grade)
- Glass vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector, GC-FID)

Experimental Procedure

a. Preparation of Saturated Solution

- Add an excess amount of ethyl **nonanoate** to a glass vial. The presence of undissolved solute is essential to ensure that equilibrium is reached.
- Add a known volume of the selected solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.

b. Equilibration

- Place the vials in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$).
- Agitate the samples at a constant speed for a sufficient period to allow the system to reach equilibrium. A duration of 24 to 48 hours is typically recommended.

c. Sample Collection and Preparation

- After equilibration, cease agitation and allow the vials to stand undisturbed for a sufficient time to allow the excess solid to sediment.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.

d. Quantification

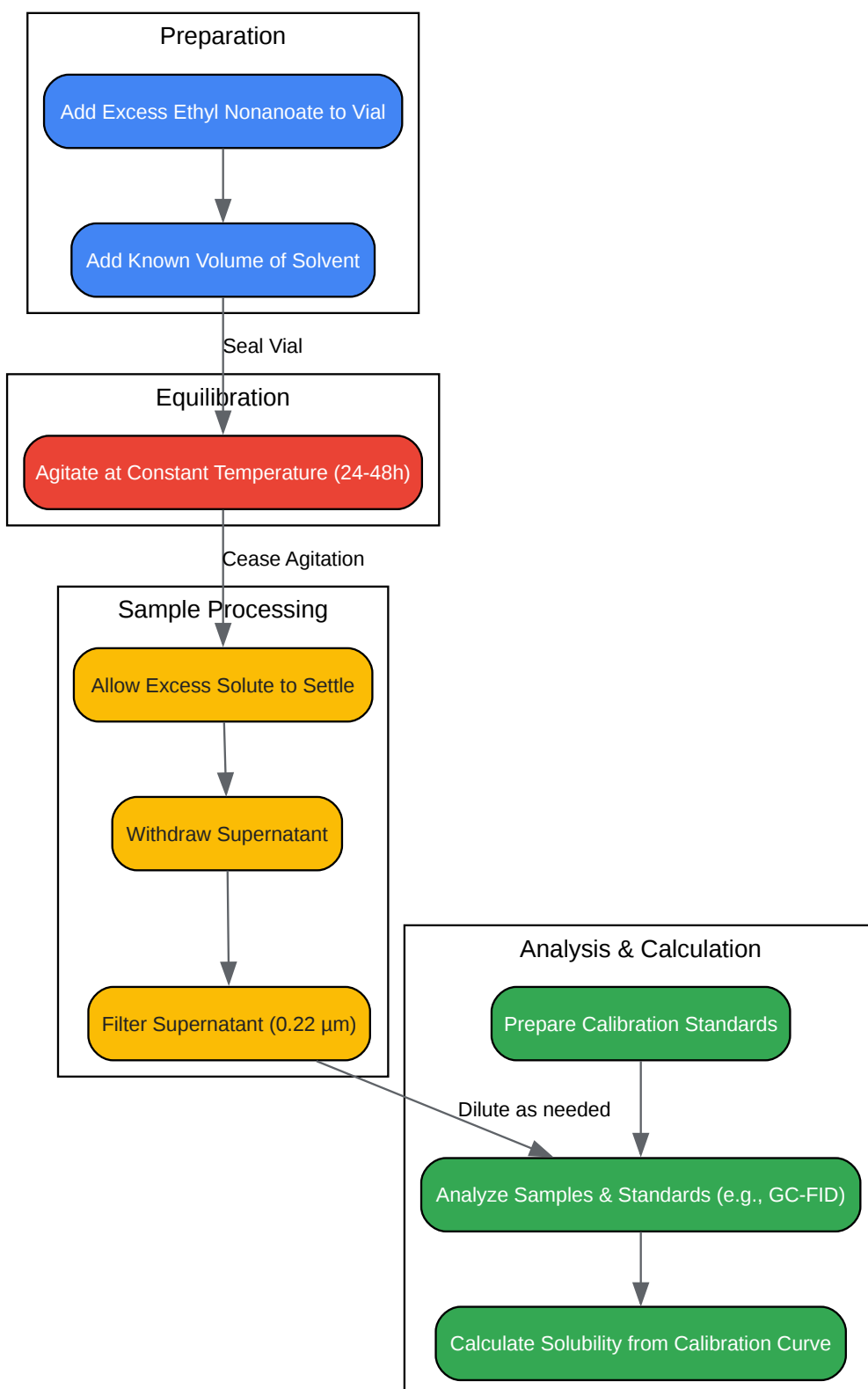
- Prepare a series of standard solutions of ethyl **nonanoate** of known concentrations in the same solvent.
- Generate a calibration curve by analyzing the standard solutions using a suitable analytical method, such as GC-FID.
- Dilute the filtered sample solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
- Analyze the diluted sample solution and determine the concentration of ethyl **nonanoate** using the calibration curve.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor.

e. Data Reporting

- The solubility should be reported in appropriate units, such as g/100 mL, mg/mL, or mol/L.
- The temperature at which the solubility was determined must be specified.
- It is recommended to perform the experiment in triplicate to ensure the reproducibility and reliability of the results.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of ethyl **nonanoate** using the shake-flask method.



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Experimental workflow for solubility determination.

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References

- 1. filab.fr [filab.fr]
- 2. acri.gov.tw [acri.gov.tw]
- 3. benchchem.com [benchchem.com]
- 4. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google ブックス [books.google.co.jp]
- 5. oecd.org [oecd.org]
- 6. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
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